

Health and Safety Precautions for Diisopropyl Carbonate: A Technical Guide

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Compound of Interest

Compound Name: *Diisopropyl carbonate*

Cat. No.: *B044100*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisopropyl carbonate (DIPC), a dialkyl carbonate ester, sees application as a solvent and reagent in various organic synthesis processes.^[1] Its low volatility and solvency power make it a potential alternative to more hazardous solvents.^[2] This guide provides an in-depth overview of the health and safety precautions necessary for handling **diisopropyl carbonate** in a laboratory and research setting. All personnel should be thoroughly trained on its proper handling and storage.

Hazard Identification and Classification

Diisopropyl carbonate is classified as a hazardous chemical. The primary hazards are associated with its flammability and its potential to cause irritation to the skin, eyes, and respiratory system.

GHS Classification^[3]

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning[\[3\]](#)

Hazard Pictograms:[\[3\]](#)

- Flame (GHS02)
- Exclamation Mark (GHS07)

Physical and Chemical Properties

Understanding the physical and chemical properties of **diisopropyl carbonate** is crucial for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₃	[4]
Molecular Weight	146.18 g/mol	[4]
CAS Number	6482-34-4	[4]
Appearance	Colorless liquid/oil	[5]
Odor	Mild, pleasant	[1]
Boiling Point	147 °C	[4]
Flash Point	53 °C	[4]
Density	0.945 g/cm ³	[4]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[4]

Toxicological Information

Detailed quantitative toxicological data for **diisopropyl carbonate** is limited. The available information primarily indicates its irritant properties.

Acute Toxicity

Route	Species	Value	Reference
Oral	Data not available	LD50: Not available	[4]
Dermal	Data not available	LD50: Not available	[4]
Inhalation	Data not available	LC50: Not available	[4]

Skin Corrosion/Irritation: Causes skin irritation.[\[3\]](#)

Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[3\]](#)

Respiratory or Skin Sensitization: Data not available.[\[4\]](#)

Germ Cell Mutagenicity: Data not available.[4]

Carcinogenicity: Data not available.[4]

Reproductive Toxicity: Data not available.[4]

Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3]

Specific Target Organ Toxicity (Repeated Exposure): Data not available.[4]

Aspiration Hazard: Data not available.[4]

Experimental Protocols for Safety Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are utilized to assess the safety of chemicals like **diisopropyl carbonate**.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test is designed to determine the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.

- Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal, typically an albino rabbit. An untreated area of the skin serves as a control.
- Methodology:
 - A small area of the animal's back is clipped free of fur.
 - A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small gauze patch.
 - The patch is applied to the prepared skin area and held in place with a semi-occlusive dressing for a 4-hour exposure period.
 - After 4 hours, the patch and any residual test substance are removed.

- The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.
- Evaluation: The severity of skin reactions is scored according to a standardized grading scale. The scores are used to classify the substance's skin irritation potential.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

- Principle: A single dose of the test substance is applied into the conjunctival sac of one eye of an experimental animal, usually an albino rabbit. The other eye remains untreated and serves as a control.
- Methodology:
 - The test is typically performed on a single animal initially.
 - A 0.1 mL (for liquids) or 0.1 g (for solids) dose of the test substance is instilled into the conjunctival sac of one eye. The eyelids are then gently held together for a short period.
 - The eye is examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
 - If a corrosive effect is not observed in the initial test, the response is confirmed using up to two additional animals.
- Evaluation: Ocular lesions are scored based on a standardized scale. The scores, along with the nature and reversibility of the lesions, are used to determine the eye irritation or corrosion potential of the substance.

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and accidents.

5.1. Engineering Controls

- Handle in a well-ventilated place.[4]
- Use local exhaust ventilation to control airborne concentrations.
- Ensure that eyewash stations and safety showers are readily accessible.

5.2. Personal Protective Equipment (PPE)

Protection Type	Specification	Reference
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US).	[4]
Skin Protection	Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	[4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge.	[4]

5.3. General Hygiene

- Avoid contact with skin and eyes.[4]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

5.4. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]

- Store apart from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Accidental Release and First Aid Measures

A clear and practiced emergency plan is crucial for responding to accidental releases.

Accidental Release Measures

- Personal Precautions:
 - Avoid breathing vapors, mist, or gas.[\[4\]](#)
 - Avoid contact with skin and eyes.[\[4\]](#)
 - Use personal protective equipment.[\[4\]](#)
 - Ensure adequate ventilation.[\[4\]](#)
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[\[4\]](#)
 - Do not let the chemical enter drains.[\[4\]](#)
- Methods for Containment and Cleaning Up:
 - Remove all sources of ignition.[\[4\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[4\]](#)
 - Contain the spill with inert absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[\[4\]](#)

First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.	[4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[4\]](#)
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[\[4\]](#)

Stability and Reactivity

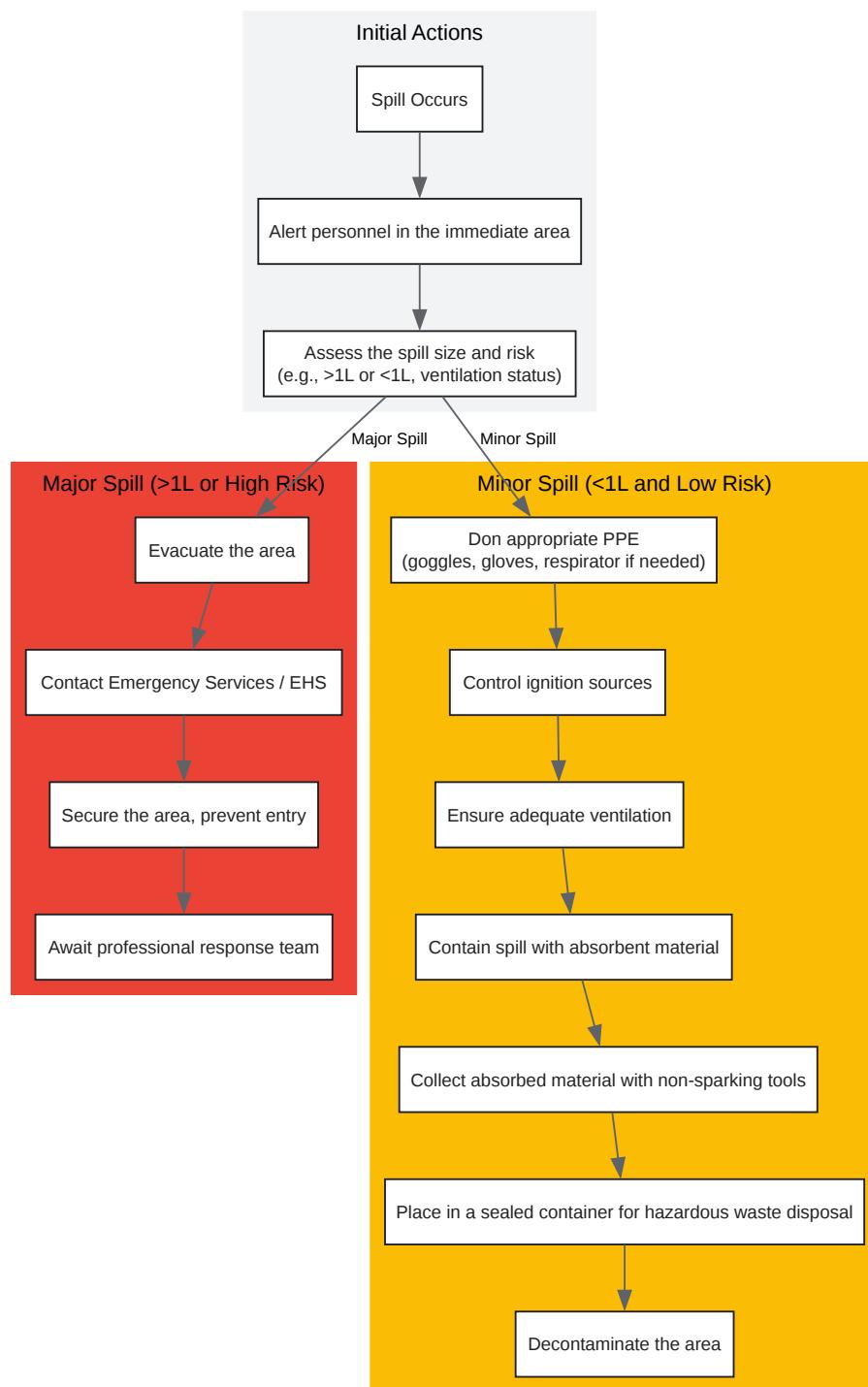
- Reactivity: Data not available.[\[4\]](#)
- Chemical Stability: Stable under recommended storage conditions.[\[1\]](#)

- Possibility of Hazardous Reactions: Data not available.[[4](#)]
- Conditions to Avoid: Heat, flames, and sparks.[[4](#)]
- Incompatible Materials: Strong oxidizing agents.[[1](#)]
- Hazardous Decomposition Products: Data not available.[[4](#)]

Logical Workflow for Spill Response

The following diagram outlines a logical workflow for responding to a **diisopropyl carbonate** spill in a laboratory setting.

Diisopropyl Carbonate Spill Response Workflow

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Caption: Workflow for handling a **diisopropyl carbonate** spill.

Disposal Considerations

Dispose of **diisopropyl carbonate** and any contaminated materials in accordance with local, state, and federal regulations. Do not discharge into sewer systems.

Conclusion

While **diisopropyl carbonate** offers potential benefits as a solvent, it is a hazardous chemical that requires careful handling. Adherence to the safety precautions outlined in this guide is essential for protecting the health and safety of laboratory personnel and the environment. A thorough understanding of its hazards, proper use of engineering controls and personal protective equipment, and a well-rehearsed emergency plan are paramount for its safe use in research and development.

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